Long-term storage and stability of Nigericin sodium salt solutions.

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Compound of Interest	
Compound Name:	Nigericin sodium salt
Cat. No.:	B1678870

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Technical Support Center: Nigericin Sodium Salt

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the long-term storage and stability of **Nigericin sodium salt** solutions.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (lyophilized) **Nigericin sodium salt** powder?

A: The solid powder should be stored desiccated and protected from light. For long-term stability, storage at 2-8°C is recommended, under which conditions the product is stable for at least 3 years. Some suppliers recommend 4°C, where the lyophilized form is stable for 24 months.[1][2][3] For extended long-term storage, -20°C is also a suitable option.[4][5]

Q2: What is the best solvent to prepare a stock solution of **Nigericin sodium salt**?

A: **Nigericin sodium salt** is practically insoluble in water.[5][6] Recommended solvents are high-purity, anhydrous organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, methanol, or chloroform.[2][6][7] The choice of solvent may depend on the required concentration and compatibility with your experimental system.

Q3: What are the recommended concentrations for stock solutions?

A: The solubility varies between solvents. For a 10 mM stock solution in DMSO, you can reconstitute 5 mg of powder in 669 µl of DMSO.[1][2] Solubility in ethanol is reported to be up to 20-25 mg/mL, and in DMSO, it can reach up to 50 mg/mL.[2][3][5] However, some sources report lower solubility in DMSO (<3.7 mg/mL), so it is crucial to use fresh, anhydrous DMSO as absorbed moisture can reduce solubility.[8][9]

Q4: How should I store the prepared stock solutions?

A: Once reconstituted, stock solutions should be aliquoted into smaller, single-use volumes to avoid multiple freeze-thaw cycles.[1][2][3] These aliquots should be stored at -20°C.[1][2][4][9] Some suppliers also suggest that storage at -80°C is an option for long-term stability.[4][8]

Q5: How long are stock solutions stable when stored at -20°C?

A: To prevent loss of potency, it is recommended to use solutions stored at -20°C within 1 to 2 months.[1][2][3][8] While some data suggests they may be stable for longer, adhering to the 1-2 month timeframe is a best practice for ensuring experimental consistency. Aqueous solutions are not recommended for storage for more than one day.[7] A ready-made solution in a 1:1 mixture of DMSO and Ethanol has been reported to be stable for up to 4 years when stored at 2-8°C.[10]

Storage and Stability Data Summary

The following tables summarize the recommended storage conditions and solubility data for **Nigericin sodium salt**.

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Conditions	Reported Stability	Citations
Solid (Lyophilized Powder)	2-8°C	Desiccated, protected from light	3 years	
Solid (Lyophilized Powder)	4°C	Desiccated	24 months	[1][2][3]
Solid (Lyophilized Powder)	-20°C / -80°C	Tightly sealed container	Long-term	[4]
Solution (in DMSO/Ethanol)	-20°C	Aliquoted to avoid freeze-thaw	1-2 months	[1][2][8]
Solution (in DMSO/Ethanol)	-80°C	Aliquoted to avoid freeze-thaw	1 year	[8]
Aqueous Solution	4°C	Diluted from alcohol stock	Not recommended for >1 day	[7]

Table 2: Solubility Data

Solvent	Reported Solubility	Citations
DMSO	<3 mg/mL to 50 mg/mL	[2][5][9]
Ethanol	~5 mg/mL to 25 mg/mL	[5][7]
Methanol	~10 mg/mL	[6]
Chloroform	~10 mg/mL	[6]
Water	Practically Insoluble	[5][6]
Ethanol:PBS (1:5)	~0.15 mg/mL	[7]

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Troubleshooting Guide

Issue 1: My **Nigericin sodium salt** won't dissolve completely in DMSO.

- Potential Cause: The DMSO may have absorbed moisture, which significantly reduces the solubility of Nigericin.[8]

- Solution: Always use fresh, anhydrous, high-purity DMSO. To aid dissolution, you can warm the solution gently to 37°C for a short period and/or sonicate it in an ultrasonic water bath.[5][9]

Issue 2: My stock solution appears cloudy or has precipitated after storage at -20°C.

- Potential Cause: The concentration may be too high, leading to precipitation at low temperatures. Alternatively, the solvent may not have been fully anhydrous.

- Solution: Before use, bring the vial to room temperature and vortex thoroughly to ensure all contents are redissolved. If precipitation persists, gentle warming to 37°C may help.[5][9] For future preparations, consider using a slightly lower stock concentration.

Issue 3: I am not observing the expected biological effect (e.g., NLRP3 inflammasome activation).

- Potential Cause 1: The Nigericin may have degraded due to improper storage. Stock solutions lose potency over time, especially if subjected to multiple freeze-thaw cycles or stored for longer than recommended (1-2 months).[1][2][3]

- Solution 1: Prepare a fresh stock solution from the lyophilized powder. Ensure you are aliquoting and storing it correctly.

- Potential Cause 2: The compound may have been exposed to light. Nigericin is light-sensitive, and exposure can lead to degradation.

- Solution 2: Always store both the solid powder and solutions protected from light by using amber vials or by wrapping vials in foil.

- Potential Cause 3: The experimental conditions are not optimal. For example, NLRP3 inflammasome activation is a two-step process requiring a priming signal (e.g., LPS) before

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activation by Nigericin.[11]

- Solution 3: Review your experimental protocol to ensure all necessary steps and co-factors are included. The biological activity of Nigericin is dependent on its function as a K+/H+ antiporter, which leads to potassium efflux from the cell.[11][12][13] Ensure your cell culture medium contains physiological potassium concentrations for the ion exchange to occur effectively.
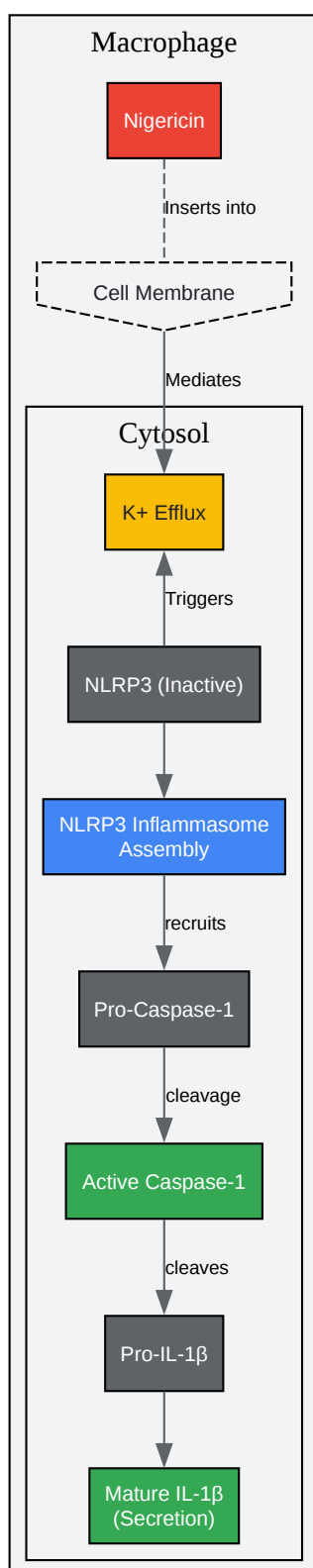
Visualized Workflows and Pathways

The following diagrams illustrate key processes related to the use and mechanism of Nigericin.
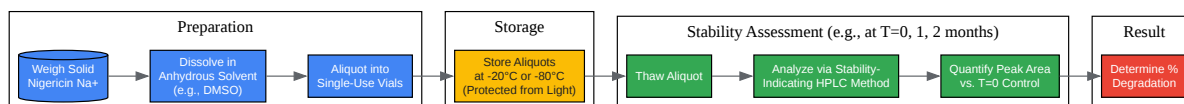
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Caption: Workflow for assessing the stability of **Nigericin sodium salt** solutions.

Caption: Mechanism of Nigericin-induced NLRP3 inflammasome activation.

Experimental Protocol: Stability Assessment by HPLC

This protocol outlines a general method for assessing the stability of a **Nigericin sodium salt** stock solution. High-Performance Liquid Chromatography (HPLC) is a standard technique for stability-indicating assays as it can separate and quantify the active ingredient from its degradation products.[14][15]

1. Objective: To determine the percentage of degradation of **Nigericin sodium salt** in a DMSO stock solution when stored at -20°C over a period of 3 months.

2. Materials:

- **Nigericin sodium salt**, solid powder

- Anhydrous DMSO, HPLC grade

- Acetonitrile, HPLC grade

- Formic acid, HPLC grade

- Water, HPLC grade or ultrapure

- C18 Reverse-Phase HPLC column (e.g., 150 mm x 4.6 mm, 5 μm particle size)

- HPLC system with UV or Photodiode Array (PDA) detector

- Autosampler vials

3. Procedure:

- Preparation of Stock Solution (T=0):

  - Accurately weigh approximately 5 mg of **Nigericin sodium salt**.

  - Dissolve in anhydrous DMSO to create a 10 mg/mL stock solution. Vortex until fully dissolved.

- Take an immediate sample for T=0 analysis.

- Aliquot the remaining stock solution into amber, screw-cap vials suitable for -20°C storage. Store protected from light.

- Sample Preparation for HPLC Analysis:

  - Dilute the 10 mg/mL stock solution with a suitable diluent (e.g., 50:50 acetonitrile:water) to a final concentration of approximately 50 µg/mL.

  - Prepare three independent replicate samples for each time point.

  - Transfer the final diluted samples to autosampler vials.

- HPLC Method Conditions:

  - Column: C18 Reverse-Phase Column

  - Mobile Phase A: 0.1% Formic Acid in Water

  - Mobile Phase B: Acetonitrile

  - Gradient: A typical starting gradient could be 60% B, increasing to 95% B over 20 minutes, followed by a re-equilibration step. (Note: This must be optimized for your specific column and system to ensure separation from any degradation peaks).

  - Flow Rate: 1.0 mL/min

  - Column Temperature: 30°C

  - Injection Volume: 10 µL

  - Detector Wavelength: Scan for optimal absorbance; ~210-230 nm is a common starting point for polyether antibiotics. A PDA detector is recommended to assess peak purity.[16]

- Stability Time Points:

  - Analyze the T=0 samples immediately after preparation.

- At subsequent time points (e.g., 1 month, 2 months, 3 months), remove one aliquot from the -20°C freezer.

- Allow the aliquot to come to room temperature.

- Prepare samples for HPLC analysis as described above and inject them into the HPLC system.

4. Data Analysis:

- For the T=0 sample, identify the main peak corresponding to intact Nigericin. Record its retention time and peak area. The peak purity should be assessed using the PDA detector to ensure it is a single component.

- For each subsequent time point, integrate the peak area of the intact Nigericin peak.

- Calculate the percentage of Nigericin remaining at each time point relative to the T=0 sample.

  - % Remaining = (Area_timepoint_X / Area_T=0) * 100

- The percent degradation is 100 - % Remaining.

- Monitor the chromatogram for the appearance of new peaks, which would indicate degradation products.

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